

3-Bromobenzyl-(2,6-dichlorophenyl)ether CAS number and identifiers

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Compound of Interest

Compound Name: 3-Bromobenzyl-(2,6-dichlorophenyl)ether

Cat. No.: B7858521

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Technical Monograph: 3-Bromobenzyl-(2,6-dichlorophenyl)ether[1] Chemical Identity & Physicochemical Profile[1][2][3][4][5]

3-Bromobenzyl-(2,6-dichlorophenyl)ether is a diaryl ether characterized by a meta-brominated benzyl ring linked to a 2,6-dichlorinated phenol moiety.[1] This specific substitution pattern renders it a highly valuable scaffold in Fragment-Based Drug Discovery (FBDD).[1] The steric bulk of the 2,6-dichloro group forces the ether linkage into a specific conformation, often exploited to lock ligand geometry in protein active sites (e.g., kinase hydrophobic pockets).[1]

The compound is not a high-volume commodity chemical and is typically prepared via custom synthesis.[1] It is chemically distinct from its 2,4-dichloro isomer (CAS 1282442-16-3).[1]

Nomenclature & Identifiers[1][2][3][5]

Identifier Type	Value
IUPAC Name	1-Bromo-3-((2,6-dichlorophenoxy)methyl)benzene
Common Name	3-Bromobenzyl 2,6-dichlorophenyl ether
CAS Number	Not widely listed (Custom Synthesis Target)
SMILES	<chem>Clc1cccc(Cl)c1OCc2cccc(Br)c2</chem>
InChI Key	Predicted:[1][2]NWHYHVMCKERUNLM-UHFFFAOYSA-N (Analogous)
Molecular Formula	C ₁₃ H ₉ BrCl ₂ O
Molecular Weight	332.02 g/mol

Predicted Physicochemical Properties

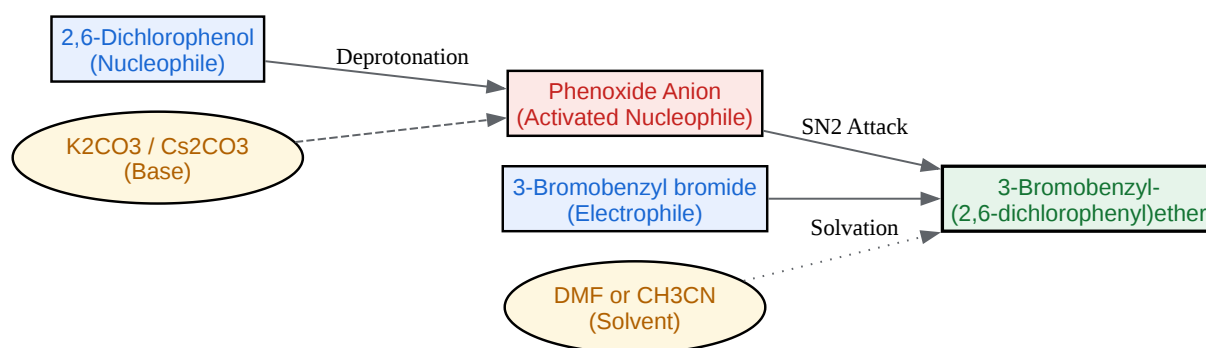
Data derived from structure-activity relationship (SAR) models of analogous diaryl ethers.[1]

Property	Value	biological Implication
LogP (Lipophilicity)	~5.3	High membrane permeability; likely requires formulation for bioavailability.[1]
TPSA	9.23 Å ²	Excellent blood-brain barrier (BBB) penetration potential.[1]
H-Bond Acceptors	1 (Ether Oxygen)	Acts as a weak acceptor in hydrophobic pockets.[1]
H-Bond Donors	0	-
Rotatable Bonds	3	Moderate flexibility allows induced fit in receptor binding. [1]

Synthetic Methodology: Williamson Ether Synthesis[1]

The most robust route for synthesizing this compound is a base-mediated Williamson Ether Synthesis.[1] This SN2 reaction couples 3-bromobenzyl bromide with 2,6-dichlorophenol.[1][3][4] The use of a polar aprotic solvent (DMF or Acetonitrile) is critical to solvate the phenoxide anion, overcoming the steric hindrance of the ortho-chloro groups.[1]

Reaction Scheme



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Figure 1: Synthetic pathway via Williamson Ether Synthesis.[1] The steric hindrance of the 2,6-dichlorophenol requires an activated phenoxide intermediate.[1]

Step-by-Step Protocol

Reagents:

- 2,6-Dichlorophenol (1.0 eq)[1][3][5]
- 3-Bromobenzyl bromide (1.1 eq)[1][5]
- Potassium Carbonate (K₂CO₃) (2.0 eq) or Cesium Carbonate (Cs₂CO₃) (1.5 eq) for faster kinetics.[1]

- Solvent: Anhydrous N,N-Dimethylformamide (DMF) or Acetonitrile (MeCN).[1]

Procedure:

- Activation: Charge a round-bottom flask with 2,6-dichlorophenol and anhydrous DMF under an inert atmosphere (N₂ or Ar). Add K₂CO₃ and stir at room temperature for 30 minutes to generate the phenoxide anion.
 - Note: The solution may turn slightly yellow/orange, indicating anion formation.
- Coupling: Dropwise add 3-bromobenzyl bromide (dissolved in minimal DMF) to the reaction mixture.
 - Critical: Maintain temperature at 60–80°C. The steric bulk of the 2,6-dichloro group retards the SN2 attack, requiring thermal energy.[1]
- Monitor: Stir at 80°C for 4–12 hours. Monitor via TLC (Hexane/EtOAc 9:1) or LC-MS.[1]
- Workup: Quench with water and extract with Ethyl Acetate (3x). Wash the organic layer with 1M NaOH (to remove unreacted phenol), water, and brine.
- Purification: Dry over MgSO₄, concentrate, and purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).

Applications in Drug Discovery & Agrochemicals[1] [5]

This ether is not merely an end-product but a versatile intermediate.[1] The aryl bromide handle allows for further functionalization via palladium-catalyzed cross-coupling reactions.[1]

Kinase Inhibitor Scaffold

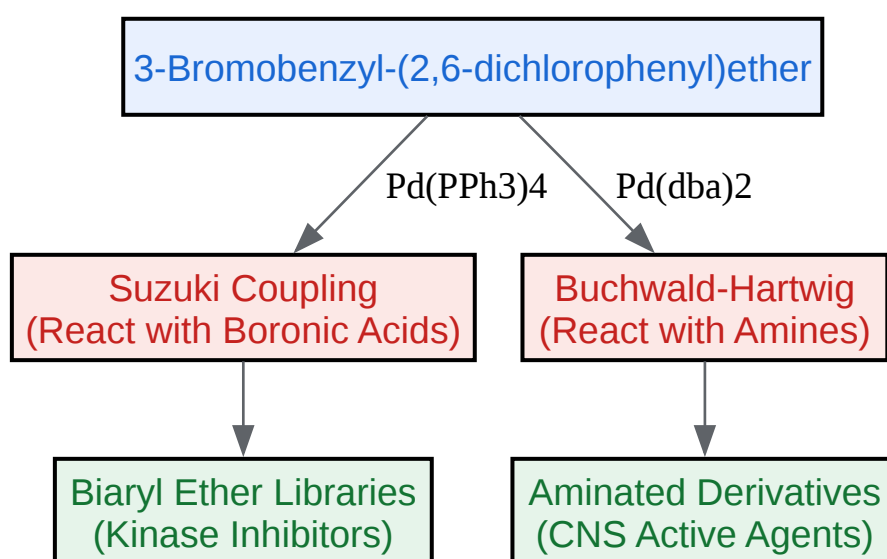
The 2,6-dichlorophenyl ether moiety mimics the hydrophobic interactions found in several kinase inhibitors. The steric clash of the chlorines forces the phenyl ring to twist perpendicular to the ether linkage, creating a specific 3D conformation that fits into the ATP-binding pocket of enzymes like c-Met or ALK.[1]

Agrochemical Fungicides

Patents (e.g., WO2003000659A1) indicate that diaryl ethers with this substitution pattern are precursors for heterocycloiminophenyl fungicides.[1] The 2,6-dichloro substitution protects the ether bond from metabolic cleavage by cytochrome P450 enzymes in fungi, enhancing persistence.[1]

Modular Synthesis (Suzuki-Miyaura Coupling)

The 3-bromo position serves as a "universal handle" for diversifying the molecule.[1]



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Figure 2: Divergent synthesis strategy using the 3-bromo handle for library generation.

Safety & Handling

- 3-Bromobenzyl bromide: Potent lachrymator and skin irritant.[1] Handle only in a fume hood. Neutralize spills with aqueous sodium thiosulfate.[1]
- 2,6-Dichlorophenol: Toxic by ingestion and skin contact.[1] Corrosive.
- Reaction Safety: The Williamson ether synthesis is exothermic.[1] Ensure proper cooling/heating control.

References

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